

Personal protective equipment for handling Adipoyl chloride

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Compound of Interest

Compound Name: Adipoyl chloride

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Essential Safety and Handling Guide for Adipoyl Chloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Adipoyl chloride**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Adipoyl chloride is a corrosive and reactive compound that necessitates careful handling. It can cause severe skin burns and eye damage.^{[1][2]} The vapor is a lachrymator, meaning it can cause tearing, and is harmful if inhaled.^{[1][2]} Furthermore, it reacts violently with water and is a combustible liquid.^[2]

Key Physical and Chemical Properties

A summary of important quantitative data for **Adipoyl chloride** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₈ Cl ₂ O ₂
Molecular Weight	183.03 g/mol [1]
Appearance	Colorless to light yellow liquid[3]
Density	1.25 g/cm ³ [4]
Boiling Point	105 - 107 °C at 2 mmHg[4]
Flash Point	110 °C[5]
Storage Temperature	Room Temperature[3]

Operational Plan: From Handling to Disposal

A systematic approach to handling **Adipoyl chloride** is essential to minimize risks. The following step-by-step guidance covers the entire workflow, from preparation to disposal.

Preparation and Required Personal Protective Equipment (PPE)

All work with **Adipoyl chloride** must be conducted in a well-ventilated chemical fume hood.[6] Before beginning, ensure that an eyewash station and a safety shower are readily accessible. [7] The following Personal Protective Equipment (PPE) is mandatory:

- **Eye and Face Protection:** Wear chemical splash goggles and a face shield.[1] Contact lenses should not be worn.[7]
- **Hand Protection:** Chemical-resistant gloves are required. Butyl or nitrile rubber gloves are recommended.[2] Always inspect gloves for integrity before use and dispose of contaminated gloves properly.[1]
- **Body Protection:** A lab coat or chemical-resistant apron should be worn.[7] For larger quantities or in situations with a higher risk of splashing, a PVC protective suit may be necessary.[7]

- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate acid gas cartridge is necessary.[8]

Safe Handling and Experimental Use

- Avoid all personal contact, including inhalation of vapors.[7]
- Keep containers tightly closed when not in use and store them under an inert gas, as **Adipoyl chloride** is moisture-sensitive.[1]
- Avoid contact with incompatible materials such as water, alcohols, bases, and strong oxidizing agents.[2]
- Keep away from heat, sparks, and open flames.[2]
- When handling, do not eat, drink, or smoke.[7] Wash hands thoroughly after handling.[1]

Spill Management

In the event of a spill, evacuate the area immediately.[1] Remove all sources of ignition.[2]

- For small spills: Cover the spill with an inert absorbent material like sand or vermiculite.[6] Do not use combustible materials.[6]
- Neutralization: Once absorbed, slowly add a neutralizing agent such as a saturated solution of sodium bicarbonate or a slurry of calcium hydroxide.[6][9]
- Collection: Scoop the neutralized mixture into a designated, labeled hazardous waste container.[6]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[6]

Disposal Plan

All waste containing **Adipoyl chloride** must be treated as hazardous waste.

- Neutralization: For small quantities of waste **Adipoyl chloride**, slowly and carefully add it to a stirred, saturated solution of sodium bicarbonate or a slurry of calcium hydroxide in a fume

hood.[6] The reaction can produce gas, so control the rate of addition to prevent foaming and splashing.[6]

- pH Verification: After the reaction has ceased, check the pH of the solution to ensure it is between 6 and 8.[6]
- Waste Collection: Collect the neutralized solution in a clearly labeled hazardous waste container.[6]
- Final Disposal: The sealed and labeled waste container must be handed over to your institution's Environmental Health and Safety (EHS) office for final disposal in accordance with local, state, and federal regulations.[1][6]

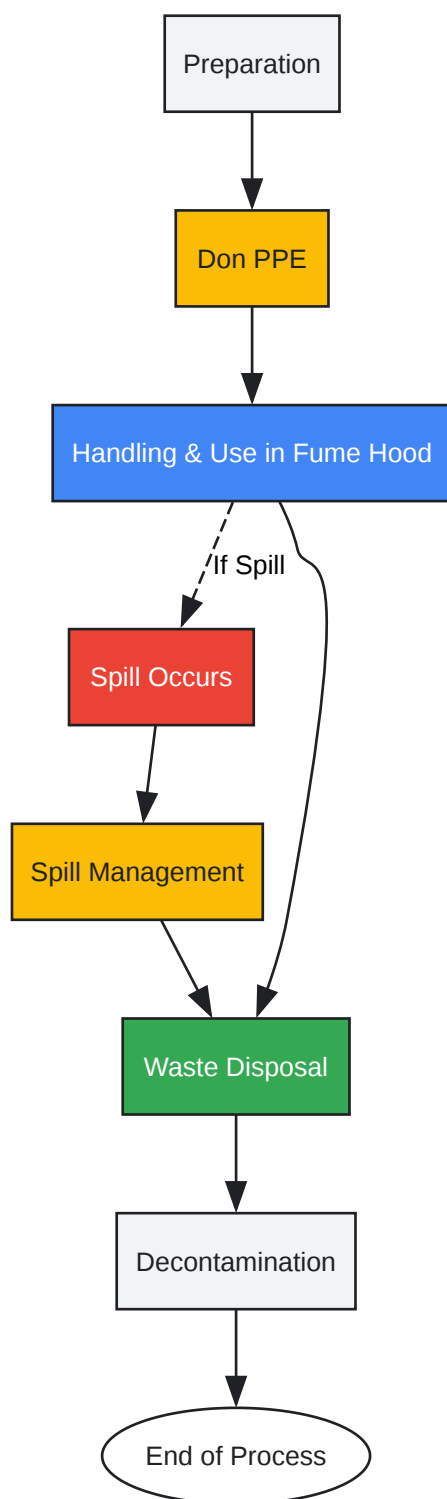
Emergency Procedures in Case of Exposure

Immediate action is critical in the event of personal exposure.

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air.[1] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Workflow for Handling Adipoyl Chloride

The following diagram illustrates the logical workflow for the safe handling and disposal of **Adipoyl chloride**.



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Caption: Workflow for the safe handling and disposal of **Adipoyl chloride**.

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